

Technical Guide: [2-(Propan-2-yl)oxan-4-yl]methanol

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Compound of Interest

Compound Name: [2-(Propan-2-yl)oxan-4-yl]methanol

Cat. No.: B2546905

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The target compound, **[2-(Propan-2-yl)oxan-4-yl]methanol**, is a specialized chemical for which a specific CAS number and detailed experimental data are not readily available in public databases. This guide provides comprehensive information on the closely related parent compound, (Oxan-4-yl)methanol (CAS: 14774-37-9), and proposes a scientifically-grounded synthetic pathway to **[2-(Propan-2-yl)oxan-4-yl]methanol** based on established organic synthesis principles. All experimental protocols should be conducted by qualified personnel in a controlled laboratory setting.

Introduction

Substituted oxane (tetrahydropyran) moieties are prevalent structural motifs in a wide array of natural products and pharmacologically active compounds. The specific stereochemistry and substitution pattern on the oxane ring can significantly influence the biological activity and pharmacokinetic properties of these molecules. **[2-(Propan-2-yl)oxan-4-yl]methanol** represents a chiral building block with potential applications in medicinal chemistry and materials science. The presence of a C2-isopropyl group and a C4-hydroxymethyl group offers multiple points for further chemical modification, making it a valuable synthon for the construction of more complex molecular architectures.

This technical guide summarizes the known properties of the parent compound, (Oxan-4-yl)methanol, and provides a detailed proposed synthesis for **[2-(Propan-2-yl)oxan-4-**

yl]methanol, complete with experimental protocols and characterization data for analogous compounds.

Physicochemical Properties of (Oxan-4-yl)methanol (Parent Compound)

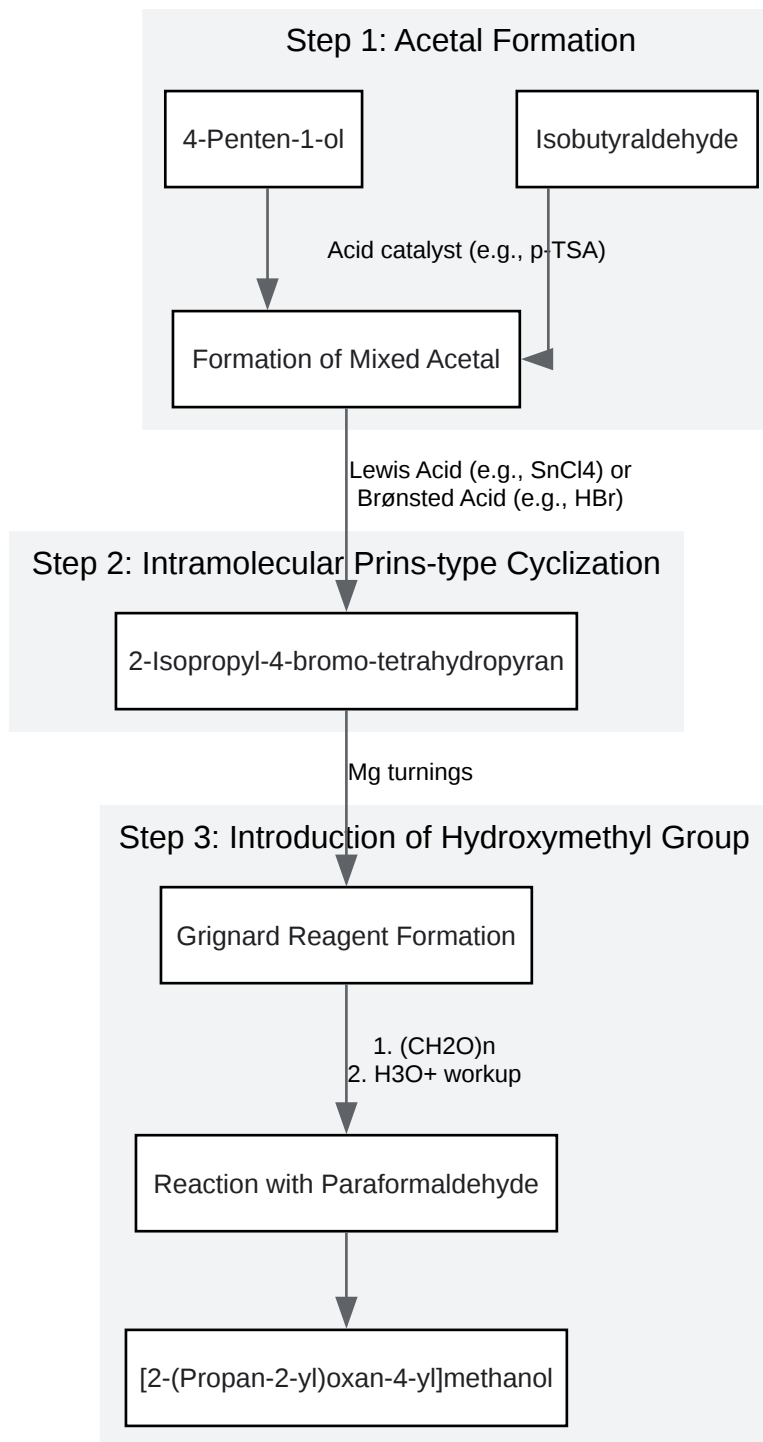
A summary of the key physicochemical properties of (Oxan-4-yl)methanol (CAS: 14774-37-9) is presented in Table 1. This data serves as a baseline for the expected properties of its C2-alkylated derivatives.

Property	Value	Reference
CAS Number	14774-37-9	[1][2]
Molecular Formula	C ₆ H ₁₂ O ₂	[1][2]
Molecular Weight	116.16 g/mol	[1]
Appearance	Colorless liquid	[3]
Boiling Point	210-214 °C	[2]
Flash Point	61 °C (142 °F)	[2]
Density	1.000 ± 0.06 g/cm ³ (Predicted)	[2]
Water Solubility	Slightly soluble	[2]
Refractive Index	1.46	[2]

Proposed Synthesis of [2-(Propan-2-yl)oxan-4-yl]methanol

The synthesis of the target compound can be envisioned through a multi-step sequence starting from commercially available materials. A plausible retrosynthetic analysis suggests that the target molecule can be obtained via the reduction of a corresponding ester or carboxylic acid, which in turn can be synthesized through a Prins-type cyclization or an acetal-based route. The following is a proposed synthetic workflow.

Proposed Synthesis of [2-(Propan-2-yl)oxan-4-yl]methanol

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Tetrahydropyran synthesis [organic-chemistry.org]
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